

# An In-depth Technical Guide on N,3-Dimethylbenzamide

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## Compound of Interest

Compound Name: *N,3-dimethylbenzamide*

Cat. No.: *B1606553*

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## Introduction

**N,3-Dimethylbenzamide** is an organic compound belonging to the class of substituted benzamides. Its formal IUPAC name is **N,3-dimethylbenzamide**.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, and analytical characterization, tailored for professionals in research and development. While it serves as an intermediate in the synthesis of various organic compounds, its direct biological activities are not extensively documented in publicly available literature.<sup>[2]</sup>

## Chemical Identity

The structure of **N,3-dimethylbenzamide** consists of a benzene ring substituted with a methyl group at the meta (3-) position and an N-methylcarboxamide group.

## Physicochemical and Spectroscopic Data

Quantitative data for **N,3-dimethylbenzamide** is summarized below. This information is critical for its application in synthesis, purification, and analytical identification.

## Properties Summary

Property	Value	Source
IUPAC Name	N,3-dimethylbenzamide	PubChem[1]
CAS Number	74786-81-5	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	PubChem[1]
Molecular Weight	149.19 g/mol	PubChem[1]
Canonical SMILES	<chem>CC1=CC(=CC=C1)C(=O)NC</chem>	PubChem[1]
InChI Key	WKSODUAHKWBHQZ- UHFFFAOYSA-N	PubChem[1]

Table 1: Key identifiers and properties of **N,3-dimethylbenzamide**.

## Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **N,3-dimethylbenzamide**.

Technique	Data Highlights	Source
<sup>13</sup> C NMR	Spectra available for structural confirmation.	PubChem[1]
Mass Spectrometry	GC-MS data available.	PubChem[1]

Table 2: Summary of available spectroscopic data.

## Synthesis and Experimental Protocols

The synthesis of substituted benzamides can be achieved through various standard organic chemistry reactions. A common and reliable method is the amidation of a corresponding carboxylic acid or its activated derivative.

### General Synthesis Pathway: Amidation of 3-Methylbenzoic Acid

A prevalent method for synthesizing **N,3-dimethylbenzamide** involves the reaction of 3-methylbenzoyl chloride (an activated form of 3-methylbenzoic acid) with methylamine.

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## References

- 1. N,3-dimethylbenzamide | C<sub>9</sub>H<sub>11</sub>NO | CID 966002 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. solubilityofthings.com [[solubilityofthings.com](https://solubilityofthings.com)]
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